

Application Notes and Protocols: Isonox®

Antioxidants in Functional Fluids

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Isonox
CAS No.: 56335-22-9
Cat. No.: B1238518

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isonox® is a trade name for a range of antioxidant additives, including hindered phenolic antioxidants such as **Isonox® 132** and **Isonox® 232**. These additives are crucial in preventing the degradation of functional fluids caused by oxidation. Functional fluids, such as hydraulic fluids, metalworking fluids, and industrial lubricants, are subjected to demanding operating conditions, including high temperatures, pressures, and exposure to oxygen and metal catalysts. These conditions can lead to oxidation of the base fluid, resulting in the formation of sludge, varnish, and corrosive by-products, which can impair equipment performance and lead to premature failure. **Isonox®** antioxidants are designed to inhibit these oxidative processes, thereby extending the service life of the fluid and protecting the equipment.

Mechanism of Action: Hindered Phenolic Antioxidants

Hindered phenolic antioxidants, the class to which many **Isonox®** products belong, function as primary antioxidants by scavenging free radicals. The oxidation of a functional fluid is a chain reaction initiated by the formation of free radicals ($R\bullet$). These radicals react with oxygen to form peroxy radicals ($ROO\bullet$), which then attack the base fluid molecules, propagating the chain reaction.

Isonox®, a hindered phenolic antioxidant ($ArOH$), interrupts this cycle by donating a hydrogen atom to the peroxy radical, neutralizing it and forming a stable hydroperoxide and a resonance-stabilized phenoxy radical ($ArO\bullet$). This phenoxy radical is significantly less reactive than the initial peroxy radical and does not readily propagate the oxidation chain, effectively terminating it.

Antioxidant Mechanism Diagram

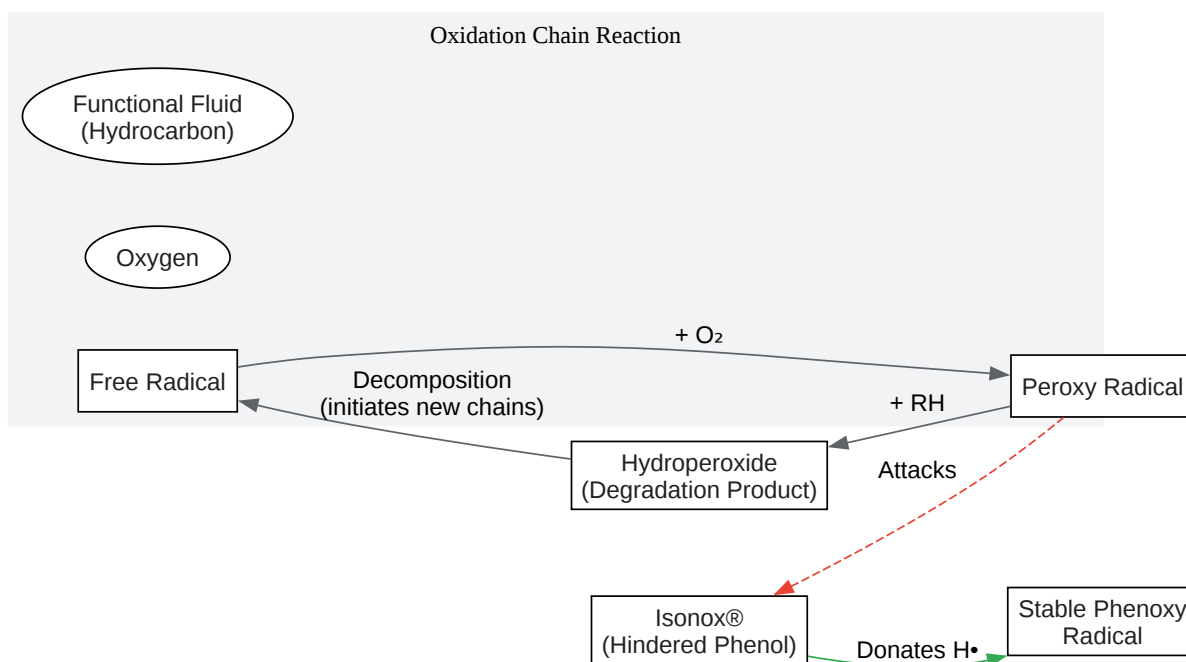


Figure 1: Antioxidant mechanism of Isonox®.

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Caption: Figure 1: Antioxidant mechanism of **Isonox**®.

Applications in Functional Fluids

Isonox® antioxidants find application in a wide array of functional fluids to enhance their oxidative stability and performance.

- **Hydraulic Fluids:** In hydraulic systems, the fluid is subjected to high pressures and temperatures, which accelerate oxidation. **Isonox**® helps to prevent the formation of sludge and varnish that can clog filters and valves, ensuring smooth and reliable operation.
- **Metalworking Fluids:** These fluids are used for cooling and lubrication during metal machining processes. They are prone to thermal and oxidative degradation. The addition of **Isonox**® helps to maintain the fluid's performance, extend its life, and protect the workpiece and cutting tools from corrosion.
- **Industrial Lubricants:** Industrial gear oils, bearing oils, and circulating oils operate under conditions that promote oxidation. **Isonox**® is used to protect these lubricants from thickening, acid formation, and deposit formation, thereby extending the life of the machinery.

Performance Data (Representative)

While specific performance data for **Isonox**® products is proprietary, the following tables provide representative data for the performance of phenolic antioxidants in common functional fluids. This data is intended to be illustrative of the expected performance improvements when using a high-quality hindered phenolic antioxidant like **Isonox**®.

Table 1: Rotating Pressure Vessel Oxidation Test (RPVOT) - ASTM D2272

This test measures the oxidation stability of a lubricant under accelerated conditions. A longer time to pressure drop indicates better oxidation resistance.

Fluid Type	Base Fluid (No Antioxidant)	Base Fluid + Phenolic Antioxidant (e.g., Isonox®)
Hydraulic Oil (ISO VG 46)	150 minutes	> 600 minutes
Turbine Oil (ISO VG 32)	200 minutes	> 800 minutes
Industrial Gear Oil (ISO VG 220)	100 minutes	> 450 minutes

Table 2: Oxidation Stability of Inhibited Mineral Oils (TOST) - ASTM D943

This test determines the time until the oil's acid number increases significantly, indicating the end of its useful life.

Fluid Type	Base Fluid (No Antioxidant)	Base Fluid + Phenolic Antioxidant (e.g., Isonox®)
Hydraulic Oil (ISO VG 46)	< 1000 hours	> 5000 hours
Turbine Oil (ISO VG 32)	< 1500 hours	> 8000 hours

Experimental Protocols

Detailed methodologies for key experiments to evaluate the performance of **Isonox®** in functional fluids are provided below.

Protocol 1: Rotating Pressure Vessel Oxidation Test (RPVOT) - ASTM D2272

Objective: To evaluate the oxidation stability of a functional fluid containing **Isonox®** under accelerated conditions of high temperature and oxygen pressure in the presence of a copper catalyst.

Materials:

- RPVOT apparatus (pressure vessel, heating bath, rotating mechanism)

- Sample of functional fluid with and without **Isonox®**
- Distilled water
- Copper catalyst coil
- Oxygen (high purity)

Procedure:

- Weigh 50 g of the oil sample and 5 g of distilled water into the glass sample container.
- Place a polished copper catalyst coil into the container.
- Assemble the container inside the pressure vessel.
- Seal the pressure vessel and purge with oxygen to remove air.
- Pressurize the vessel with oxygen to 620 kPa (90 psi) at room temperature.
- Place the vessel in the heating bath maintained at 150°C and begin rotation at 100 rpm.
- Monitor the pressure inside the vessel continuously.
- The test is complete when the pressure has dropped by 175 kPa (25.4 psi) from the maximum pressure observed.
- Record the time in minutes to reach this pressure drop. This is the RPVOT value.

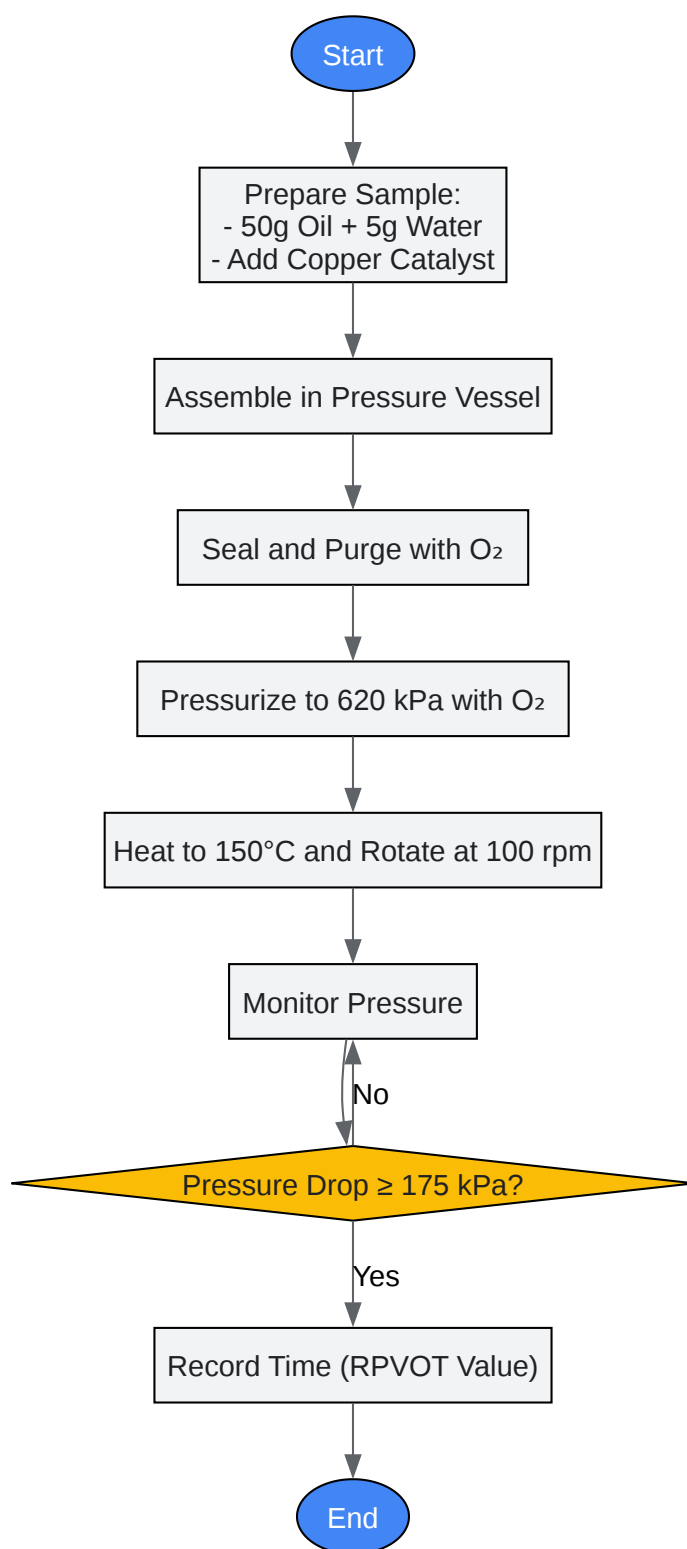


Figure 2: RPVOT (ASTM D2272) workflow.

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Caption: Figure 2: RPVOT (ASTM D2272) workflow.

Protocol 2: Oxidation Stability of Inhibited Mineral Oils (TOST) - ASTM D943

Objective: To determine the oxidation lifetime of a functional fluid containing **Isonox®** by measuring the time required to reach a specified acid number under conditions of elevated temperature, in the presence of water, oxygen, and a steel-copper catalyst.

Materials:

- TOST apparatus (oxidation cell, heating bath, oxygen delivery system)
- Sample of functional fluid with and without **Isonox®**
- Distilled water
- Steel and copper catalyst coils
- Oxygen (high purity)
- Reagents for acid number titration (e.g., potassium hydroxide solution)

Procedure:

- Place 300 mL of the oil sample into the oxidation cell.
- Add 60 mL of distilled water.
- Insert the steel and copper catalyst coils.
- Place the cell in the heating bath maintained at 95°C.
- Bubble oxygen through the sample at a rate of 3 L/h.
- Periodically (e.g., every 1000 hours), withdraw a small aliquot of the oil for acid number determination.
- The test is continued until the acid number of the oil reaches 2.0 mg KOH/g.

- The oxidation lifetime is reported as the number of hours to reach this acid number.

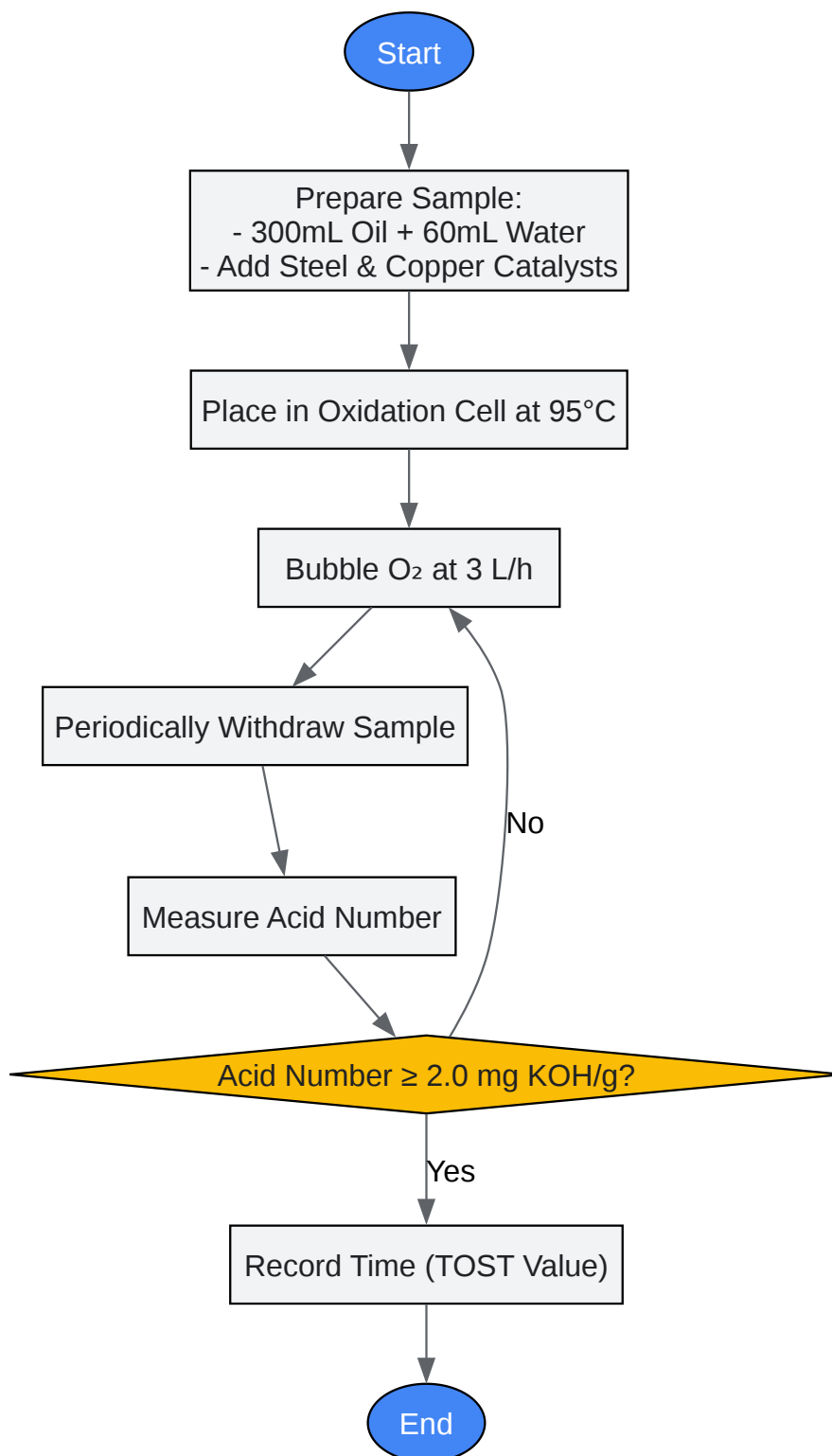


Figure 3: TOST (ASTM D943) workflow.

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Caption: Figure 3: TOST (ASTM D943) workflow.

Conclusion

Isonox® hindered phenolic antioxidants play a critical role in enhancing the performance and extending the service life of functional fluids. By effectively inhibiting oxidation, they prevent fluid degradation and protect valuable equipment. The standardized test protocols outlined provide a framework for researchers and scientists to evaluate the efficacy of **Isonox®** and other antioxidant additives in their specific applications. The representative data highlights the significant improvements in oxidative stability that can be achieved with the proper use of these additives.

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